

4-Methoxycyclohexanone structure and molecular weight

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Compound of Interest		
Compound Name:	4-Methoxycyclohexanone	
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An In-Depth Technical Guide to **4-Methoxycyclohexanone**

For researchers, scientists, and professionals in drug development, **4-Methoxycyclohexanone** is a key chemical intermediate with significant applications in organic synthesis. This guide provides a comprehensive overview of its structure, molecular weight, and relevant experimental protocols.

Chemical Structure and Properties

4-Methoxycyclohexanone, also known as p-methoxycyclohexanone, is a substituted cyclohexanone.[1] Its chemical structure consists of a cyclohexane ring with a ketone functional group and a methoxy group at the fourth carbon position. The molecular formula for this compound is C7H12O2.[1][2][3][4][5] The IUPAC name is 4-methoxycyclohexan-1-one.[2]

Table 1: Physicochemical Properties of **4-Methoxycyclohexanone**



Property	Value
Molecular Weight	128.17 g/mol [2][3][4]
CAS Number	13482-23-0[2][3]
Appearance	Clear, pale yellow liquid[1][5]
Boiling Point	189 °C[1][5]
Density	0.98 g/cm ³ [1][5]
Flash Point	69 °C[1][5]
Refractive Index	1.4560[1][5]
Soluble in Chloroform, Ethyl Acetate, Methanol[1][5]	

Applications in Synthesis

4-Methoxycyclohexanone serves as a crucial building block in the synthesis of various organic compounds.[1] It is notably used in the preparation of antitumor agents and other complex molecules, making it a compound of interest in pharmaceutical research and development.[1][5]

Experimental Protocol: Synthesis of 4-Methoxycyclohexanone

A common method for the synthesis of **4-Methoxycyclohexanone** is the catalytic hydrogenation of 4-methoxyphenol (also known as p-hydroxyanisole).[1][5]

Objective: To synthesize p-methoxycyclohexanone from p-hydroxyanisole via catalytic hydrogenation.

Materials:

- p-hydroxyanisole (100 g)
- Palladium-carbon catalyst (7 g)



- Borax (1 g)
- Methylcyclohexane (150 g)
- Hydrogen gas
- Autoclave

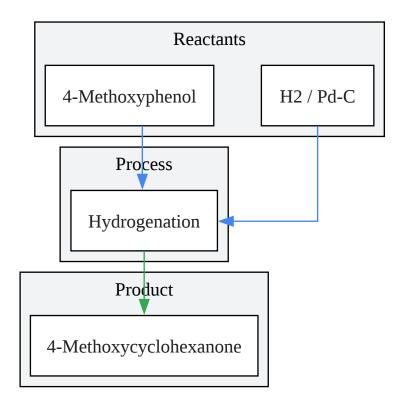
Procedure:

- Add 7 g of palladium-carbon catalyst and 1 g of borax to an autoclave.
- Add 150 g of methylcyclohexane and 100 g of p-hydroxyanisole to the autoclave.
- Slowly heat the reaction mixture to 100 °C.
- Introduce hydrogen into the system until the pressure reaches 1.0 MPa and begin stirring.
- Maintain the reaction pressure in the range of 0.7-1.0 MPa. If the pressure drops to 0.5 MPa, supplement with hydrogen to bring it back to 1.0 MPa.
- Continuously monitor the consumption of hydrogen. The reaction is considered complete when hydrogen consumption ceases and the amount of remaining raw material is less than 1%.
- Cool the reaction mixture to 30°C.
- Filter the mixture to remove the catalyst.
- Evaporate the solvent from the filtrate.
- Distill the residue under reduced pressure to obtain the final product, p-methoxycyclohexanone. This procedure is expected to yield approximately 92 g (90% yield).
 [5]

Visualization of Synthesis Pathway



The following diagram illustrates the synthesis of **4-Methoxycyclohexanone** from 4-Methoxyphenol.



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Caption: Synthesis of **4-Methoxycyclohexanone** via catalytic hydrogenation.

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